

Application Notes and Protocols for Bz-RS-iSer(3-Ph)-OMe

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Compound of Interest

Compound Name: Bz-RS-iSer(3-Ph)-OMe

Cat. No.: B556248

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and use of **Bz-RS-iSer(3-Ph)-OMe** (Methyl (2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoate), a key intermediate in the synthesis of taxane diterpenoids and a compound with noted biological activities, including potential cytotoxic, antiviral, and immunomodulatory effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Overview of Bz-RS-iSer(3-Ph)-OMe

- Chemical Name: Methyl (2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoate.[\[3\]](#)
- CAS Number: 32981-85-4.[\[1\]](#)
- Molecular Formula: C₁₇H₁₇NO₄.[\[1\]](#)
- Molecular Weight: 299.3 g/mol .[\[1\]](#)
- Appearance: A solid.[\[1\]](#)
- Primary Use: Intermediate in the synthesis of 7-epi-10-deacetyltaxol.[\[1\]](#) It is also investigated for its biological activities as a Taxol derivative.[\[2\]](#)[\[3\]](#)

Recommended Solvents and Solubility Data

The selection of an appropriate solvent is critical for the successful use of **Bz-RS-iSer(3-Ph)-OMe** in any experimental setting. Solubility can be influenced by factors such as temperature, purity of the compound, and the presence of other solutes. The following table summarizes the recommended solvents for this compound based on available data.

Solvent	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Notes on Use
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	189	Highly Recommended. Bz-RS-iSer(3-Ph)-OMe is readily soluble in DMSO.[1] It is a common solvent for preparing concentrated stock solutions for in vitro and in vivo studies.[2] For long-term storage of stock solutions, it is recommended to store at -20°C or -80°C.[2]
Acetonitrile	C ₂ H ₃ N	41.05	81.6	Recommended. The compound is soluble in acetonitrile.[1] This solvent is useful for analytical techniques such as HPLC and for chemical reactions where a polar aprotic solvent is required.
Methanol	CH ₄ O	32.04	64.7	Recommended. Bz-RS-iSer(3-

Ph)-OMe is soluble in methanol.[1] Methanol is a versatile polar protic solvent suitable for a range of applications, including as a reaction solvent or for preparing solutions for analysis.

Potentially Useful. While not explicitly listed for this specific compound, DMF is a common and effective solvent for protected amino acids and peptides, and can be considered if other recommended solvents are not suitable for a particular application.[4][5][6]

Dimethylformamide (DMF)

C₃H₇NO

73.09

153

N-Methyl-2-pyrrolidone (NMP)

C₅H₉NO

99.13

202

Potentially Useful. Similar to DMF, NMP is a highly polar

solvent widely used in peptide synthesis and for dissolving compounds with low solubility in other organic solvents.[4][6]

Experimental Protocols

3.1. Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution of **Bz-RS-iSer(3-Ph)-OMe** in DMSO.

Materials:

- **Bz-RS-iSer(3-Ph)-OMe** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes

Procedure:

- Accurately weigh 10 mg of **Bz-RS-iSer(3-Ph)-OMe** and transfer it to a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex or sonicate the mixture at room temperature until the solid is completely dissolved, resulting in a clear solution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)

3.2. Preparation of a Working Solution for In Vivo Studies (Aqueous Formulation)

This protocol provides a method for preparing a working solution suitable for in vivo administration, starting from a DMSO stock solution.[\[2\]](#)

Materials:

- 10 mg/mL **Bz-RS-iSer(3-Ph)-OMe** in DMSO (from Protocol 3.1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- To prepare 1 mL of working solution, begin with 100 µL of the 10 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 to the DMSO solution and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL. Mix gently but thoroughly.
- The final concentration of **Bz-RS-iSer(3-Ph)-OMe** in this formulation will be 1 mg/mL.
- It is recommended to prepare this working solution fresh on the day of use.[\[2\]](#)

3.3. Preparation of a Working Solution for In Vivo Studies (Oil-Based Formulation)

For studies requiring a non-aqueous, oil-based vehicle, the following protocol can be used.[\[2\]](#)

Materials:

- 10 mg/mL **Bz-RS-iSer(3-Ph)-OMe** in DMSO (from Protocol 3.1)

- Corn oil

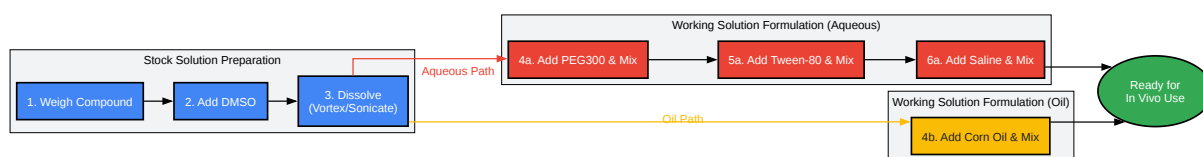
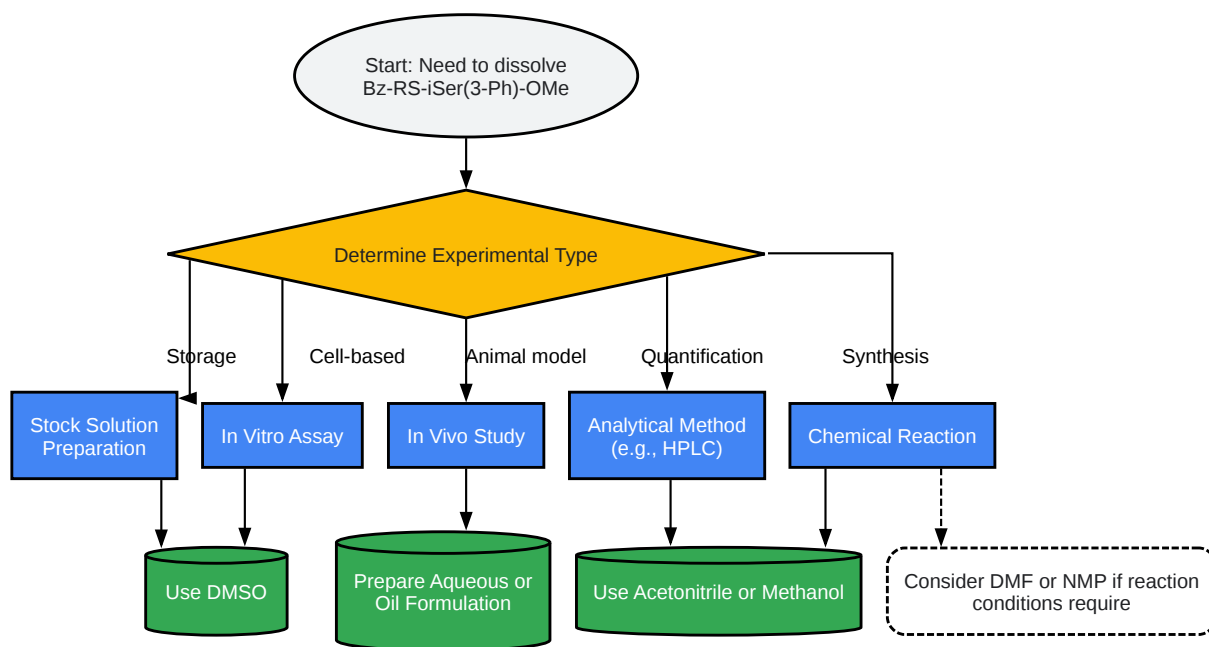
Procedure:

- To prepare 1 mL of the oil-based working solution, start with 100 μ L of the 10 mg/mL DMSO stock solution.
- Add 900 μ L of corn oil.
- Mix thoroughly by vortexing or sonication until a uniform suspension or solution is achieved.
- The final concentration of **Bz-RS-iSer(3-Ph)-OMe** will be 1 mg/mL.
- This formulation should also be prepared fresh on the day of use.[\[2\]](#)

Diagrams and Workflows

4.1. Logical Workflow for Solvent Selection

The following diagram illustrates a decision-making process for selecting a suitable solvent for **Bz-RS-iSer(3-Ph)-OMe** based on the experimental requirements.



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